

# Tannagine molecular formula and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tannagine

Cat. No.: B1644076

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## Tannagine: A Technical Overview

For Immediate Release

[City, State] – This technical guide provides a comprehensive overview of the natural product **Tannagine**, summarizing its core molecular data for researchers, scientists, and drug development professionals. At present, detailed experimental protocols and established signaling pathways associated with **Tannagine** are not extensively documented in publicly available scientific literature.

## Core Molecular Data

**Tannagine** is a natural product identified by the CAS Number 123750-34-5.<sup>[1][2]</sup> Its fundamental molecular characteristics are summarized in the table below.

Property	Value	Source
Molecular Formula	C21H27NO5	<sup>[1][2]</sup>
Molecular Weight	373.44 g/mol	<sup>[1][2]</sup>
CAS Number	123750-34-5	<sup>[1][2]</sup>

## Biological Activity and Therapeutic Potential

While **Tannagine** is identified as a natural product, specific details regarding its biological activity, mechanism of action, and potential therapeutic applications are limited in current

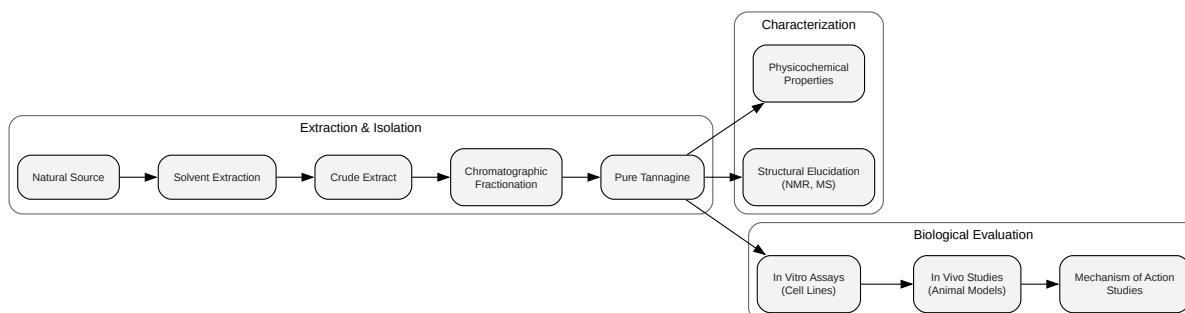
scientific literature. Broader research into the class of compounds to which **Tannagine** may belong, such as tannins, indicates a wide range of biological activities including antioxidant, anti-inflammatory, and antimicrobial properties. However, these general activities cannot be directly attributed to **Tannagine** without specific experimental evidence.

## Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **Tannagine** are not readily available in published research. General methodologies for the study of natural products of this nature would typically involve:

- **Isolation and Purification:** Chromatographic techniques such as column chromatography and High-Performance Liquid Chromatography (HPLC) are standard for isolating and purifying specific compounds from natural sources.
- **Structural Elucidation:** Techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) would be employed to confirm the chemical structure.
- **In Vitro Biological Assays:** A variety of cell-based assays would be necessary to determine the cytotoxic, anti-inflammatory, or other biological effects of **Tannagine**.
- **In Vivo Studies:** Should in vitro studies show promise, animal models would be utilized to evaluate the efficacy and safety of the compound.

An illustrative workflow for the general investigation of a novel natural product is provided below.

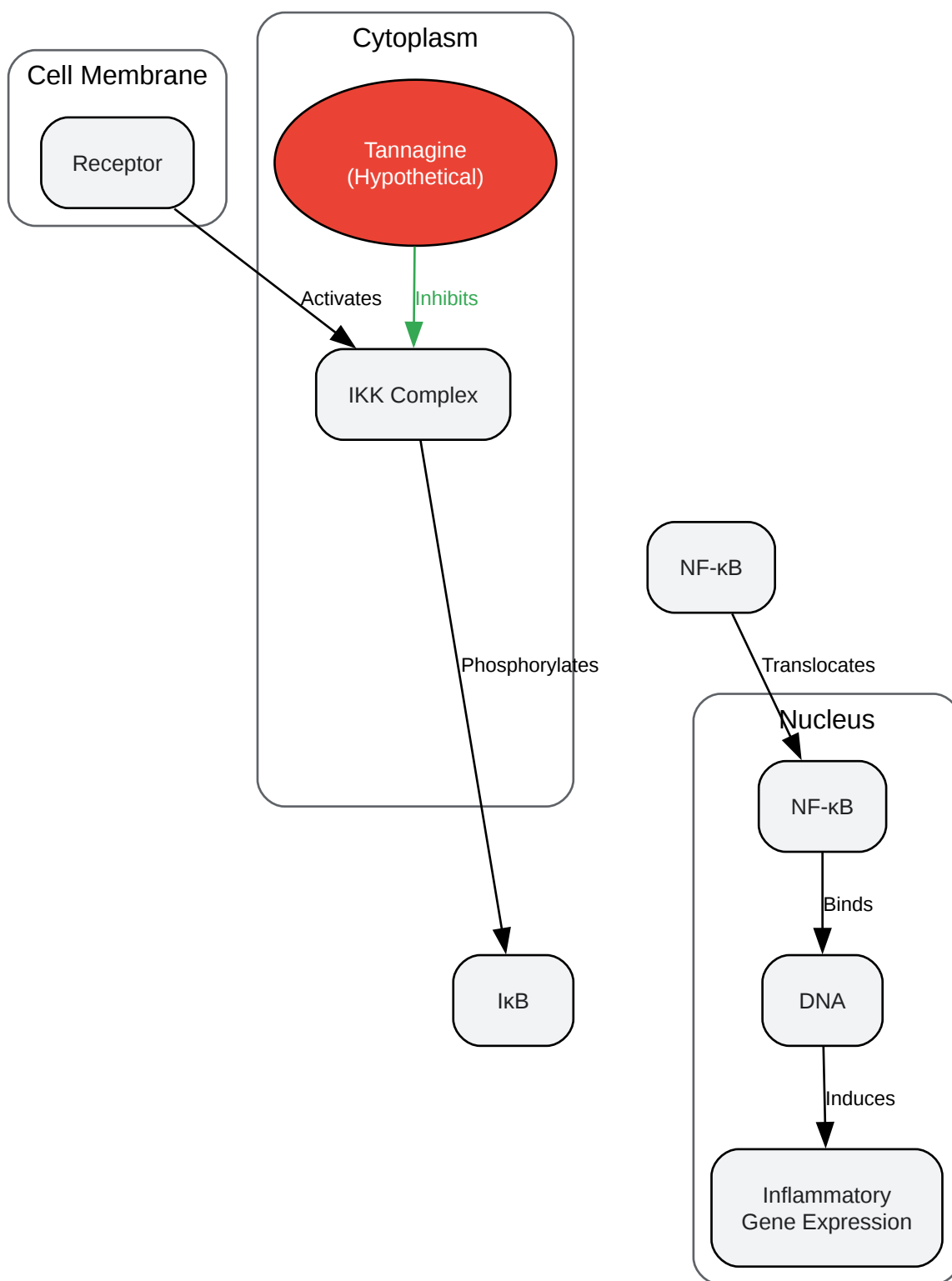


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A generalized workflow for natural product drug discovery.

## Signaling Pathways

Due to the lack of specific research on **Tannagine**, there are no established signaling pathways that are known to be modulated by this compound. For a hypothetical compound with anti-inflammatory properties, a potential mechanism could involve the inhibition of the NF- $\kappa$ B signaling pathway, a key regulator of inflammation. A simplified diagram of this hypothetical interaction is presented below for illustrative purposes only and does not represent verified data for **Tannagine**.



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## References

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